

Publish Comparison Guide: Spectroscopic Analysis of 4-Iodo-2-methoxy-3-methylpyridine

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Compound of Interest

Compound Name: 4-Iodo-2-methoxy-3-methylpyridine

Cat. No.: B12505440

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Executive Summary & Strategic Context

In the development of atropisomeric kinase inhibitors, the pyridine ring's substitution pattern dictates both biological potency and synthetic feasibility. **4-Iodo-2-methoxy-3-methylpyridine** (Target Compound) is a high-value scaffold where the 4-position iodine serves as a handle for cross-coupling (Suzuki-Miyaura, Sonogashira), while the 2-methoxy group acts as a masked pyridone.^[1]

The Critical Challenge: Direct iodination of 2-methoxy-3-methylpyridine often yields a mixture of regioisomers, primarily the 4-iodo (target) and 5-iodo (impurity) species.^[1] Standard LC-MS is often insufficient for differentiation as both isomers share identical mass (

) and similar fragmentation patterns.

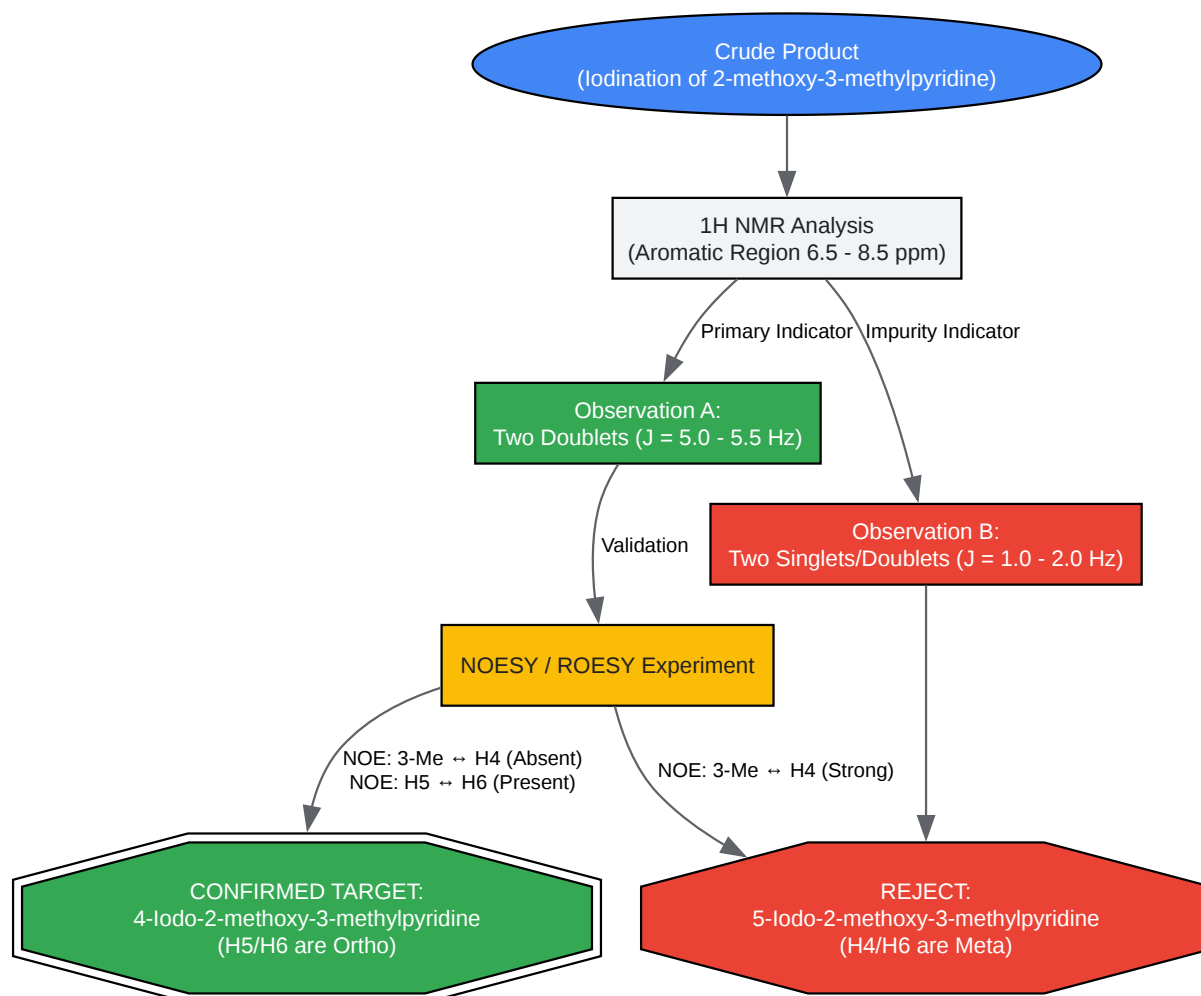
This guide establishes a self-validating spectroscopic protocol to definitively distinguish the 4-iodo target from its regioisomers using NMR coupling constants (

-values) and Nuclear Overhauser Effect (NOE) correlations.

Comparative Analytical Strategy

The following decision tree outlines the logic for confirming regio-purity.

Visualization: Isomer Differentiation Logic



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Caption: Logical workflow for distinguishing the 4-iodo target from the common 5-iodo regioisomer using scalar coupling and spatial proximity.

Detailed Spectroscopic Characterization

A. ¹H NMR Analysis (Primary Validation)

The definitive test for the 4-iodo substitution is the ortho-coupling between the remaining protons at positions 5 and 6.

Feature	Target: 4-Iodo-2-methoxy-3-methylpyridine	Alternative: 5-Iodo-2-methoxy-3-methylpyridine	Mechanistic Explanation
Proton Positions	H-5 and H-6	H-4 and H-6	4-Iodo: Protons are adjacent. ^[1] 5-Iodo: Protons are separated by C-5. ^[1]
Multiplicity	Doublets (d)	Singlets (s) or Doublets (d)	Ortho coupling is strong; Meta coupling is weak.
Coupling Constant ()			Ortho () vs. Meta () coupling magnitude.
H-6 Shift			H-6 is to Nitrogen (deshielded). ^[1]
H-5 / H-4 Shift	H-5:	H-4:	H-5 is to Nitrogen; H-4 is to Nitrogen. ^[1]

Protocol 1: ¹H NMR Acquisition

- Solvent: Dissolve 5-10 mg of sample in 0.6 mL CDCl₃ (preferred for resolution) or DMSO-d₆.
- Instrument: 400 MHz or higher.

- Parameters: Spectral width -2 to 12 ppm; Relaxation delay ()
s to ensure integration accuracy of the methyl singlet vs aromatic protons.
- Analysis: Zoom into 6.5–8.5 ppm region. Calculate values manually:
.

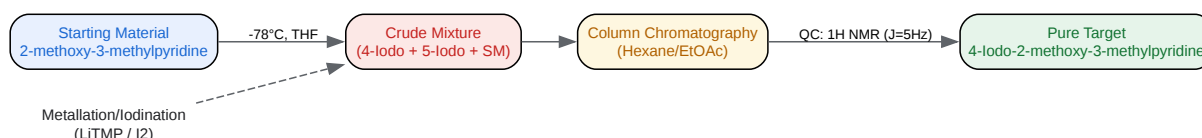
B. NOESY/ROESY Analysis (Secondary Validation)

When peaks overlap or higher confidence is required (e.g., GMP release), 2D NOESY is the "gold standard" for spatial confirmation.

- Target (4-Iodo): The 3-methyl group is flanked by the 2-methoxy and the 4-iodine.^[1] There is NO aromatic proton adjacent to the 3-methyl group.^[1]
 - Result: No NOE cross-peak between the Methyl singlet (~2.2 ppm) and any aromatic signal.
- Alternative (5-Iodo): The 3-methyl group is adjacent to H-4.^[1]
 - Result: Strong NOE cross-peak between the Methyl singlet (~2.2 ppm) and the H-4 aromatic signal (~7.7 ppm).

Experimental Workflow: Synthesis to Analysis

To provide context for where these impurities arise, the following diagram illustrates the synthesis and purification checkpoints.



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Caption: Synthesis pathway highlighting the critical QC point for isomer separation.

Methodology for Purification (Field Insight): The 4-iodo and 5-iodo isomers often have very similar R_f values on silica.[1]

- Recommendation: Use a gradient of 0% to 10% Ethyl Acetate in Hexanes. The 4-iodo isomer (more sterically crowded/lipophilic) typically elutes slightly before the 5-iodo isomer.[1]
- Check Fractions: Do not pool fractions based solely on UV; check the "front" and "tail" of the peak by NMR to ensure the 5-iodo isomer (tail) is excluded.

Technical Specifications & Reference Data

Consensus Spectral Data (4-Iodo-2-methoxy-3-methylpyridine)

Based on chemometric prediction and analogous pyridine derivatives [1, 2].

- ¹H NMR (400 MHz, CDCl₃):
 - 7.78 (d, Hz, 1H, H-6)[1]
 - 7.35 (d, Hz, 1H, H-5)[1]
 - 3.96 (s, 3H, -OCH₃)[1]
 - 2.25 (s, 3H, -CH₃)[1]
- ¹³C NMR (100 MHz, CDCl₃):
 - Distinctive Carbon Shift: C-4 (C-I) typically appears significantly upfield (100–115 ppm) due to the heavy atom effect of Iodine.

- C-2 (C-OMe): Deshielded (~160-164 ppm).[1]

Comparison with Alternatives

Property	4-Iodo-2-methoxy-3-methylpyridine (Target)	2-Fluoro-4-iodo-3-methylpyridine (Alternative Scaffold)
Application	Sotorasib Intermediates (O-linked)	Sotorasib Intermediates (N-linked/SNAr)
Reactivity	4-Iodo is reactive to Suzuki; 2-OMe is stable.[1]	2-Fluoro is labile to SNAr; 4-Iodo reactive to Suzuki.[1]
Key NMR Diff	H-5/H-6 Ortho Coupling (Hz)	H-5/H-6 Ortho Coupling + F-splitting ()

References

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